

Proper Disposal of Acetoxyacetic Acid: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: **Acetoxyacetic acid**

Cat. No.: **B042962**

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The safe and compliant disposal of **acetoxyacetic acid** is a critical component of laboratory safety and environmental responsibility. This guide provides detailed procedures for its proper disposal, ensuring the safety of laboratory personnel and adherence to regulatory standards. As a corrosive material, **acetoxyacetic acid** requires careful handling throughout its lifecycle, from use to final disposal.

Immediate Safety and Handling

Before initiating any disposal procedure, it is imperative to be familiar with the hazards associated with **acetoxyacetic acid**. It is a corrosive substance that can cause severe skin burns and eye damage.^[1] It is also harmful if swallowed, inhaled, or absorbed through the skin.^[2]

Personal Protective Equipment (PPE): When handling **acetoxyacetic acid**, including for disposal, the following minimum PPE is required:

- Gloves: Compatible chemical-resistant gloves.^[2]
- Eye Protection: Chemical safety goggles and a faceshield (8-inch minimum).^[2]
- Protective Clothing: A lab coat or other protective clothing.^[2]
- Respiratory Protection: In case of inadequate ventilation or potential for aerosol generation, use an appropriate government-approved respirator.^[2]

All disposal activities should be conducted in a well-ventilated area, preferably within a chemical fume hood.

Step-by-Step Disposal Protocol

The primary method for disposing of **acetoxyacetic acid** is through a licensed hazardous waste management service. It is classified under UN number 3261 as a corrosive solid, acidic, organic, n.o.s., with a hazard class of 8 and packing group II.[\[2\]](#)

- Waste Collection:
 - Collect waste **acetoxyacetic acid** in a dedicated, properly sealed, and chemically compatible container.[\[3\]](#) The container must be free from damage and have a secure, leak-proof closure.[\[3\]](#)
 - Do not mix **acetoxyacetic acid** with incompatible materials, such as strong bases or strong oxidizing agents, in the same waste container.[\[2\]](#)[\[3\]](#)
- Labeling:
 - The waste container must be clearly labeled with the words "Hazardous Waste."[\[4\]](#)
 - The label must also include the full chemical name, "**Acetoxyacetic Acid Waste**," and explicitly state the associated hazards (e.g., "Corrosive").[\[4\]](#)[\[5\]](#)
- Storage in a Satellite Accumulation Area (SAA):
 - Store the sealed and labeled waste container at or near the point of generation, in a designated Satellite Accumulation Area (SAA), under the control of laboratory personnel.[\[3\]](#)[\[4\]](#)
 - Ensure the SAA is in a well-ventilated area and that incompatible wastes are segregated using physical barriers or secondary containment.[\[3\]](#)
- Arranging for Disposal:
 - Contact your institution's Environmental Health & Safety (EH&S) department or a licensed chemical waste disposal contractor to schedule a pickup.[\[4\]](#)

- Follow all institutional procedures for waste handover and documentation.

Prohibited Disposal Methods:

- Do NOT dispose of **acetoxyacetic acid** in the regular trash.[\[3\]](#)
- Do NOT pour **acetoxyacetic acid** down the sewer or drain.[\[3\]](#) This is a general rule for hazardous chemicals and is particularly important for acids to prevent damage to plumbing and harm to aquatic environments.

Emergency Procedures: Spill Cleanup

In the event of a small spill, follow these procedures:

- Evacuate and Ventilate: Ensure the area is well-ventilated.
- Neutralize: Cautiously cover the spill with a neutralizer such as dry lime, soda ash, or sodium bicarbonate.[\[2\]](#)
- Collect: Once neutralized, carefully scoop the material into a closed, labeled container for hazardous waste disposal.[\[2\]](#)
- Decontaminate: Wash the spill site thoroughly after the material has been picked up.[\[2\]](#)
- Report: Report the spill to your laboratory supervisor and EH&S department as per your institution's policy.

For large spills, evacuate the area and contact your institution's emergency response team immediately.

Regulatory Framework

The disposal of hazardous waste, including **acetoxyacetic acid**, is governed by several regulations. Key among these are:

- Resource Conservation and Recovery Act (RCRA): This federal law establishes the framework for the proper management of hazardous and non-hazardous solid waste.[\[3\]\[6\]](#)

Laboratories are considered generators of hazardous waste and must comply with RCRA regulations.

- Environmental Protection Agency (EPA): The EPA, under RCRA, has specific regulations for hazardous waste generators. Subpart K of these regulations provides an alternative set of standards for academic laboratories to manage hazardous waste.[3][7]
- Occupational Safety and Health Administration (OSHA): OSHA's standard on "Occupational Exposure to Hazardous Chemicals in Laboratories" (the Laboratory Standard) mandates safe handling practices and training for laboratory personnel.[6]

Institutions are categorized as Very Small Quantity Generators (VSQG), Small Quantity Generators (SQG), or Large Quantity Generators (LQG) based on the amount of hazardous waste they produce monthly, which affects storage time limits and reporting requirements.[4]

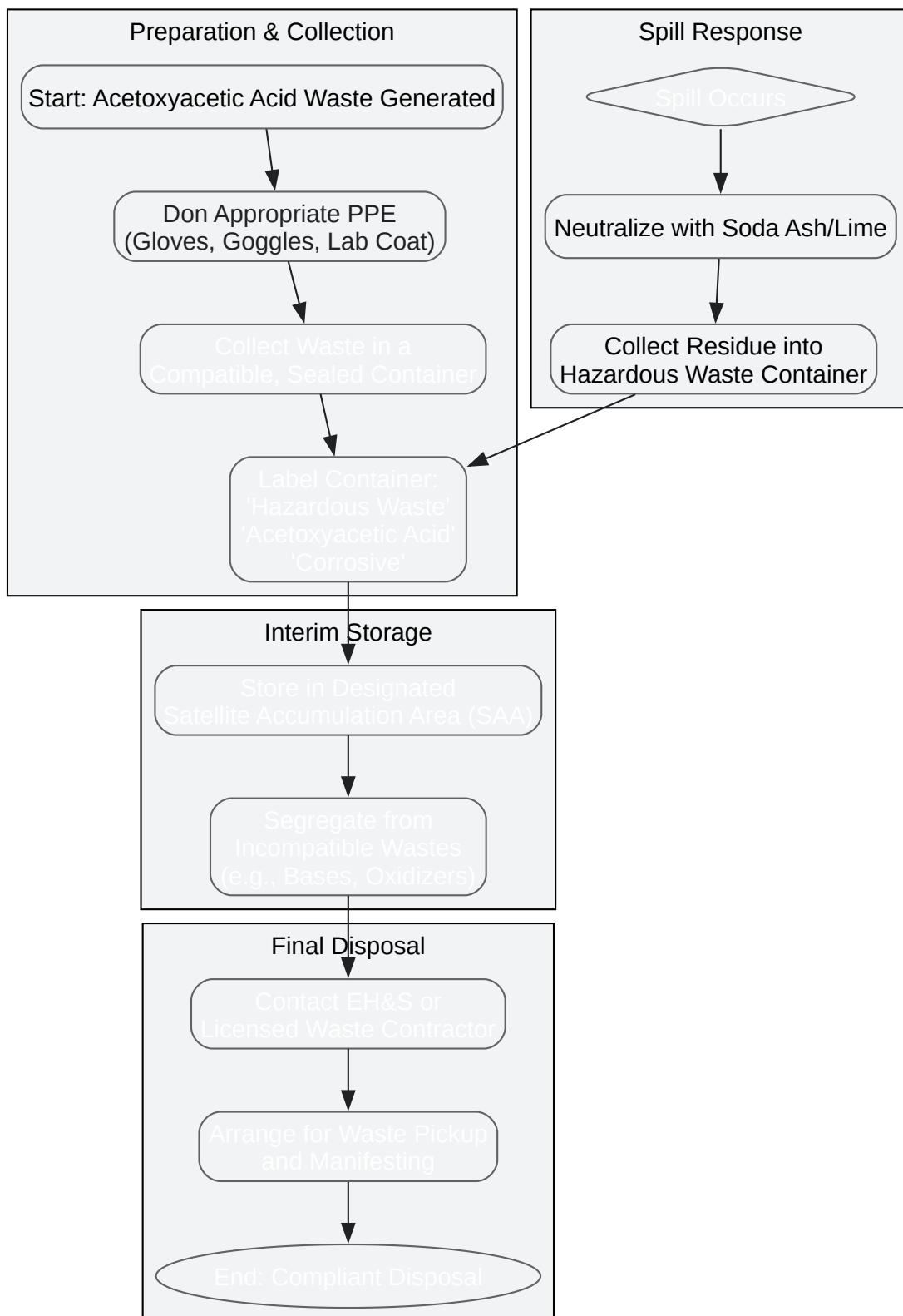
Data Summary

The following table summarizes key data for **acetoxyacetic acid**.

Property	Value	Reference
CAS Number	13831-30-6	[2]
Molecular Formula	C4H6O4	[2]
Molecular Weight	118.09 g/mol	[1] [2]
Appearance	Solid	[5]
Melting Point	67-69 °C	[2]
Boiling Point	141-142 °C at 12 mmHg	[8]
UN Number	3261	[2]
Hazard Class	8 (Corrosive)	[2]
Packing Group	II	[2]
GHS Hazard Codes	H314: Causes severe skin burns and eye damage	[1]
Storage Class	8A: Combustible corrosive hazardous materials	

Disposal Workflow Visualization

The following diagram illustrates the logical workflow for the proper disposal of **acetoxyacetic acid**.

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Caption: Workflow for the compliant disposal of **acetoxyacetic acid**.

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